

Safe Handling and Storage of 7-Octenoic Acid: Application Notes and Protocols

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Compound of Interest

Compound Name: 7-Octenoic acid

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **7-Octenoic acid** (CAS: 18719-24-9). Adherence to these guidelines is crucial to mitigate risks and ensure a safe laboratory environment. **7-Octenoic acid** is a corrosive, combustible liquid that is harmful if swallowed and very toxic to aquatic life.^{[1][2]}

Chemical and Physical Properties

A summary of the key chemical and physical properties of **7-Octenoic acid** is presented in Table 1. This information is essential for understanding its behavior and potential hazards.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₄ O ₂	[1][3][4]
Molecular Weight	142.20 g/mol	[1][2][3]
Appearance	Colorless to light yellow liquid	[3]
Boiling Point	256.29°C (estimate)	[3]
Melting Point	1.7°C (estimate)	[3]
Density	0.925 g/mL at 25 °C	[2][3]
Flash Point	>110°C (>230°F) - closed cup	[2][3][5]
pKa	4.77 ± 0.10 (Predicted)	[3]
Solubility	Insoluble in water.[6] Soluble in organic solvents.	[7]

Hazard Identification and GHS Classification

7-Octenoic acid is classified under the Globally Harmonized System (GHS) with the following hazards.[1]

Hazard Class	Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	Danger	H302: Harmful if swallowed
Skin Corrosion/Irritation	1B	Danger	H314: Causes severe skin burns and eye damage
Hazardous to the Aquatic Environment, Acute Hazard	1	Danger	H400: Very toxic to aquatic life

Primary Hazards:

- Corrosive: Causes severe skin burns and eye damage upon contact.[\[1\]](#)
- Irritant: Can cause irritation to the respiratory tract.[\[8\]](#)
- Harmful if Swallowed: Ingestion can lead to serious health issues.[\[1\]](#)
- Environmental Hazard: Very toxic to aquatic life.[\[1\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against chemical exposure. The following PPE is mandatory when handling **7-Octenoic acid**.

PPE Category	Recommended Equipment	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield. [8] [9] [10]	Protects against splashes that can cause severe eye damage. [10]
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene). [8] [11] Gloves must be inspected before use.	Prevents skin contact which can cause severe burns. [1]
Body Protection	A laboratory coat or a chemical-resistant apron. [8]	Protects against accidental spills and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. [8] A respirator with an appropriate cartridge may be necessary for large quantities or if aerosols are generated. [8] [10]	Minimizes the risk of respiratory tract irritation from vapors. [8]

Experimental Protocols

Protocol for Handling 7-Octenoic Acid

- Preparation and Engineering Controls:
 - Work in a well-ventilated laboratory, exclusively within a certified chemical fume hood.[8]
 - Ensure that an eyewash station and safety shower are readily accessible and have been recently tested.[8]
 - Remove all potential ignition sources as **7-Octenoic acid** is combustible.[6]
- Donning PPE:
 - Wear all recommended PPE as detailed in Section 3 before handling the chemical.
- Chemical Handling:
 - Avoid direct contact with the skin, eyes, and clothing.[8]
 - Avoid the formation of mists or aerosols.[8]
 - Use non-sparking tools.
 - Keep the container tightly closed when not in use.[8]
- Hygiene Practices:
 - Wash hands thoroughly with soap and water after handling.[8]
 - Do not eat, drink, or smoke in the laboratory.[8]
 - Remove and wash contaminated clothing before reuse.[8]

Protocol for Storing 7-Octenoic Acid

- Storage Conditions:
 - Store in a cool, dry, and well-ventilated area.
 - The recommended storage temperature is 2-8°C.[3]

- Store under an inert atmosphere, such as nitrogen, to prevent degradation.[3]
- Storage Container:
 - Keep in a tightly closed container.
 - Avoid storing in metal containers, which can corrode.[12] Use secondary containment to mitigate corrosion risks.[12]
- Incompatible Materials:
 - Store away from strong oxidizing agents, bases, and mineral acids.[6][12][13]
- Labeling:
 - Ensure the container is clearly labeled with the chemical name and all relevant hazard warnings.
- Inventory Management:
 - Maintain an accurate inventory of the chemical.

Emergency Procedures

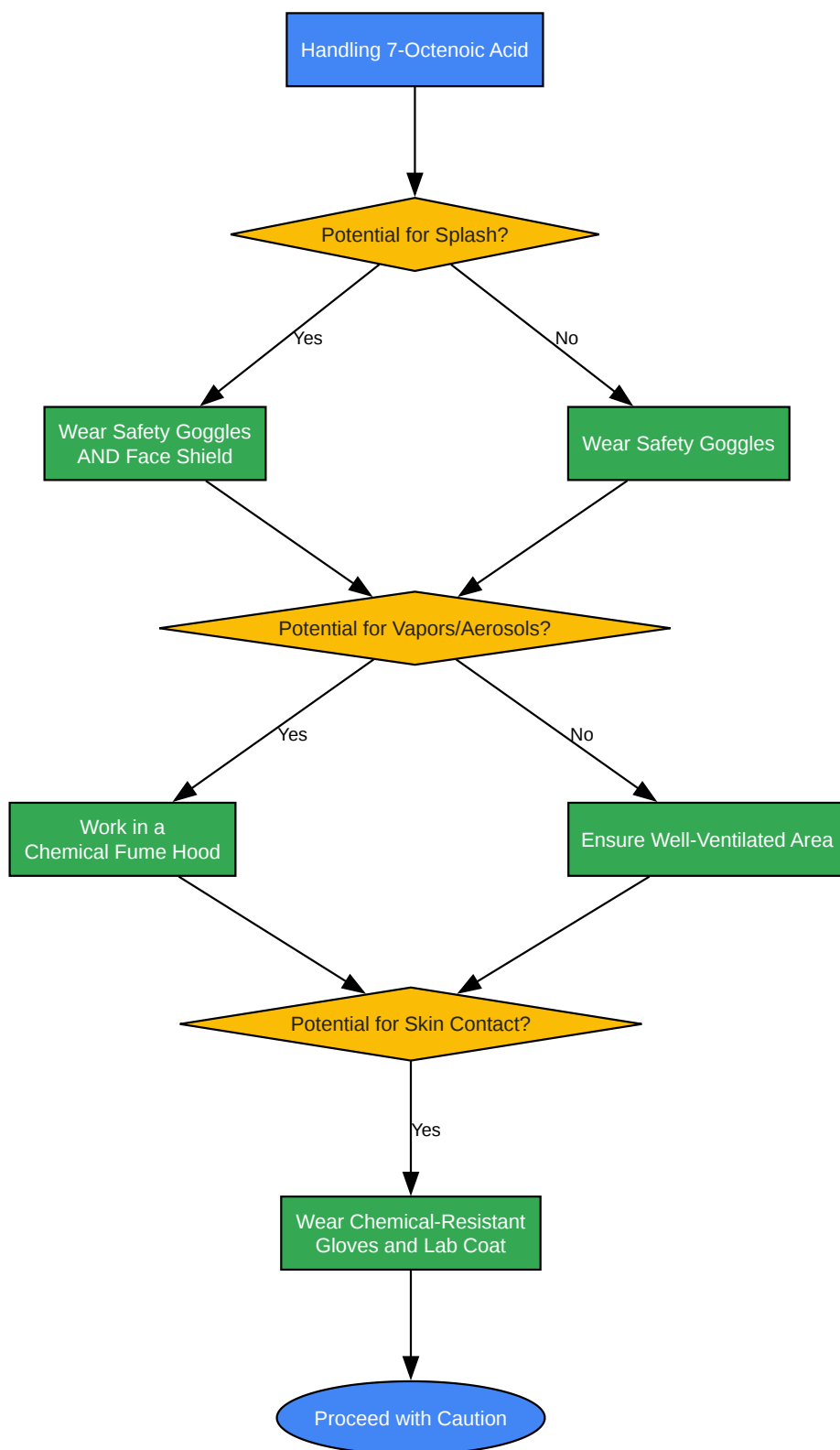
Spill Response

- Evacuate personnel from the immediate area.
- Wear appropriate PPE, including respiratory protection, before attempting to clean up the spill.
- For small spills, absorb with an inert, non-combustible material (e.g., sand, vermiculite) and place in a suitable, labeled container for disposal.
- For large spills, dike the area to prevent spreading and contact emergency services.
- Ventilate the area and wash the spill site after the material has been removed.

First Aid Measures

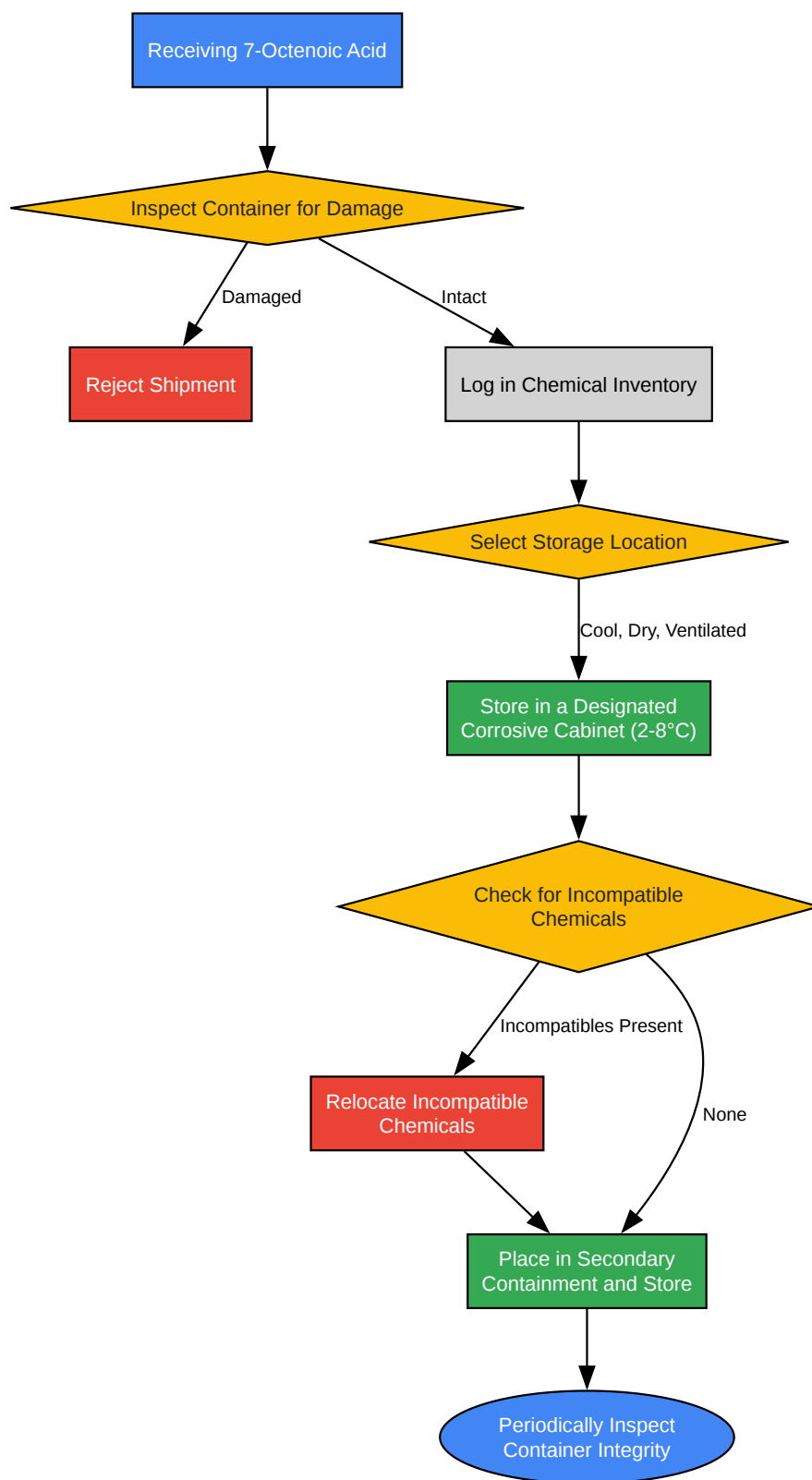
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[14][15] Seek immediate medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[14][15] Seek immediate medical attention.
- Inhalation: Remove to fresh air.[14] If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[15] If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person.[15] Seek immediate medical attention.

Visualizations



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Caption: PPE Decision Tree for **7-Octenoic Acid**



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Caption: Storage Workflow for **7-Octenoic Acid**

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